

An In-depth Technical Overview of 2,5,6-Trimethyl-2-heptanol

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Compound of Interest

Compound Name: 2,5,6-Trimethyl-2-heptanol

CAS No.: 66256-48-2

Cat. No.: B15915964

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For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of the core physicochemical properties of **2,5,6-trimethyl-2-heptanol**. The information is presented to be of utility to researchers and professionals in the fields of chemistry and materials science. While this compound is noted for its use as a fragrance ingredient, this guide focuses on its fundamental molecular characteristics.

Core Molecular Data

The fundamental quantitative data for **2,5,6-trimethyl-2-heptanol** is summarized below. This information is critical for any experimental or theoretical work involving this compound.

Property	Value	Source
Molecular Formula	C ₁₀ H ₂₂ O	PubChem, NIST[1][2][3]
Molecular Weight	158.28 g/mol	PubChem[1]
Molecular Weight (more precise)	158.2811 g/mol	NIST[3]
IUPAC Name	2,5,6-trimethylheptan-2-ol	PubChem[1]
CAS Registry Number	66256-48-2	NIST[2][3]

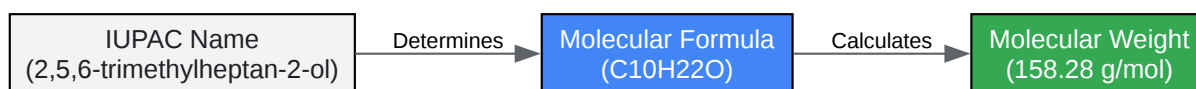
Context and Applications

2,5,6-trimethyl-2-heptanol is an alcohol recognized for its characteristic odor, which has led to its use in the fragrance industry. The different stereoisomers of this compound are noted to have distinct scents, ranging from floral and citrus-like to notes reminiscent of linalool.

It is important to note that, based on currently available scientific literature, **2,5,6-trimethyl-2-heptanol** is not associated with any known signaling pathways in biological systems, nor is it a compound under investigation in drug development pipelines. Therefore, detailed experimental protocols related to bioactivity or clinical efficacy are not applicable.

Molecular Identification Workflow

The logical flow from the compound's nomenclature to its essential physicochemical properties is a foundational concept in chemical research. This relationship is visualized in the diagram below.



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Caption: Logical workflow from chemical name to molecular properties.

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References

- 1. 2,5,6-Trimethyl-2-heptanol | C₁₀H₂₂O | CID 10176244 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,5,6-trimethyl-2-heptanol [webbook.nist.gov]
- 3. 2,5,6-trimethyl-2-heptanol [webbook.nist.gov]
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